

Safe Disposal of L-365260: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: L-365260

Cat. No.: B1673720

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This document provides essential safety and logistical information for the proper disposal of **L-365260**, a selective antagonist of the cholecystikinin receptor 2 (CCK2). Adherence to these procedures is critical to protect personnel and the environment.

L-365260 is classified as acutely toxic if swallowed and very toxic to aquatic life. Therefore, it must be managed as hazardous waste from the point of generation to its final disposal. Under no circumstances should **L-365260** or its containers be disposed of in regular trash or down the drain.

Hazard Profile of L-365260

A clear understanding of the hazard profile of **L-365260** is the first step in its safe management. The following table summarizes key quantitative and qualitative hazard data.

Hazard Classification	GHS Pictograms	Hazard Codes	Precautionary Statements
Acute Toxicity, Oral (Category 3)	Danger	H301: Toxic if swallowed	P264: Wash hands thoroughly after handling.
Hazardous to the aquatic environment, acute hazard (Category 1)	Warning	H400: Very toxic to aquatic life	P270: Do not eat, drink or smoke when using this product.
P273: Avoid release to the environment.			
P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.			
P391: Collect spillage.			
P405: Store locked up.			
P501: Dispose of contents/container in accordance with local/regional/national/ international regulations.			

Step-by-Step Disposal Protocol for L-365260

The following protocol outlines the necessary steps for the safe disposal of **L-365260** waste, including pure compound, contaminated labware, and solutions.

1. Waste Segregation and Collection:

- Solid Waste: Collect unused or expired **L-365260** powder, contaminated personal protective equipment (PPE) such as gloves and weighing papers, and other contaminated solids in a designated, leak-proof, and clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing **L-365260** should be collected in a separate, compatible, and shatter-proof container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- Empty Containers: Containers that held **L-365260** are considered acutely hazardous waste. They must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste[1][2]. After triple-rinsing, the container labels should be defaced, and the container can then be disposed of as regular solid waste[2].

2. Container Labeling: All hazardous waste containers must be labeled with a hazardous waste tag as soon as the first drop of waste is added. The label must include:

- The words "Hazardous Waste"[3].
- The full chemical name: "**L-365260**" and the names of any solvents or other chemicals in the mixture[3].
- The approximate concentration and volume of the waste.
- The date of waste generation[3].
- The name and contact information of the principal investigator or responsible person[3].
- The appropriate hazard pictograms (e.g., skull and crossbones, environment)[3].

3. Storage:

- Store waste containers in a designated and secure satellite accumulation area within the laboratory.
- Ensure containers are kept tightly closed except when adding waste.
- Use secondary containment, such as a tray or bin, to capture any potential leaks.

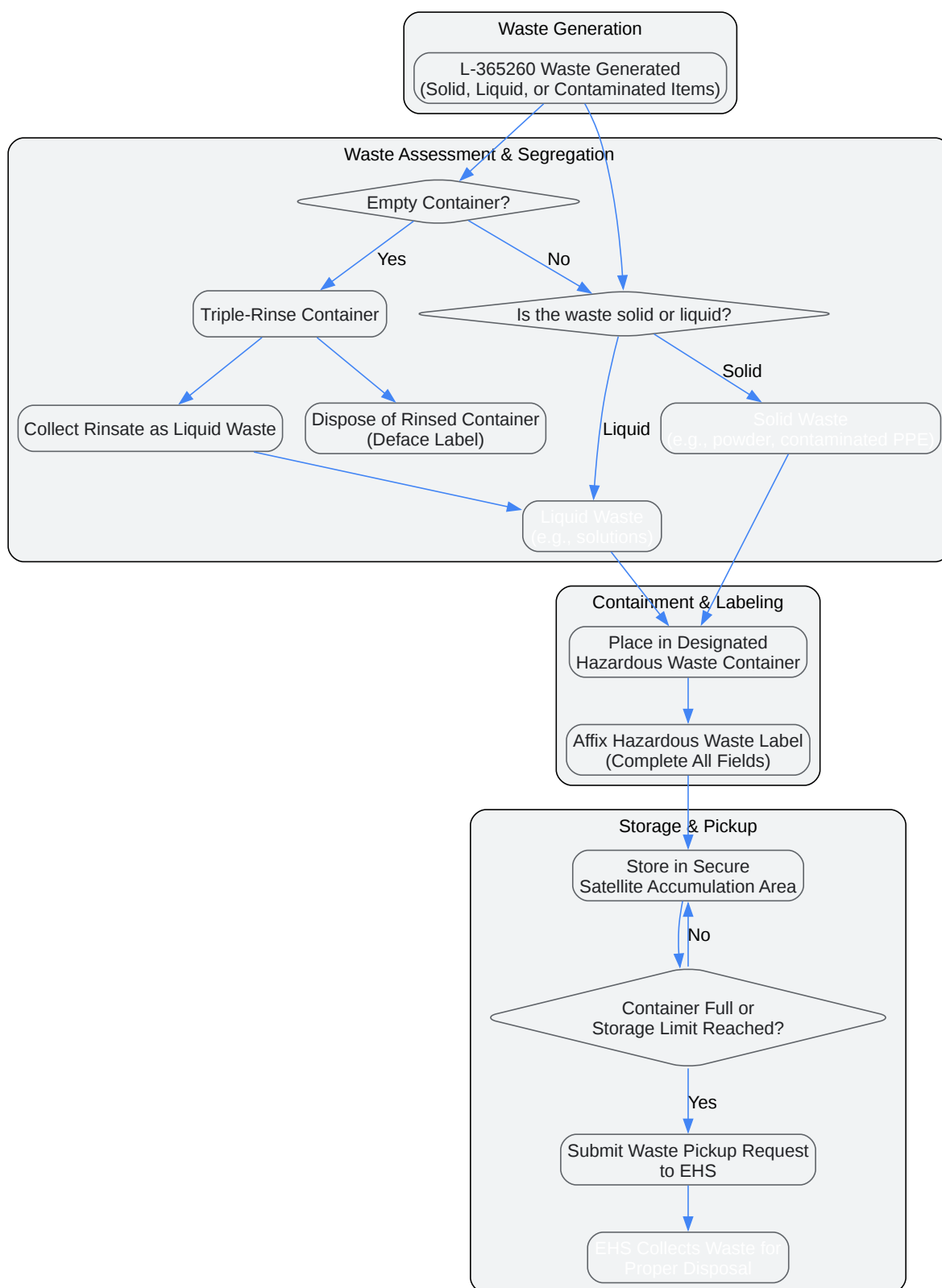
- Store away from incompatible materials.

4. Disposal Request:

- Once a waste container is full or has been in storage for a designated period (typically 6-12 months, check with your institution's EHS), a waste pickup request must be submitted to your EHS department.
- Do not attempt to transport hazardous waste off-site yourself. All disposal must be handled by trained EHS personnel or a certified hazardous waste contractor.

Experimental Workflow for L-365260 Disposal

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **L-365260** waste streams in a laboratory setting.



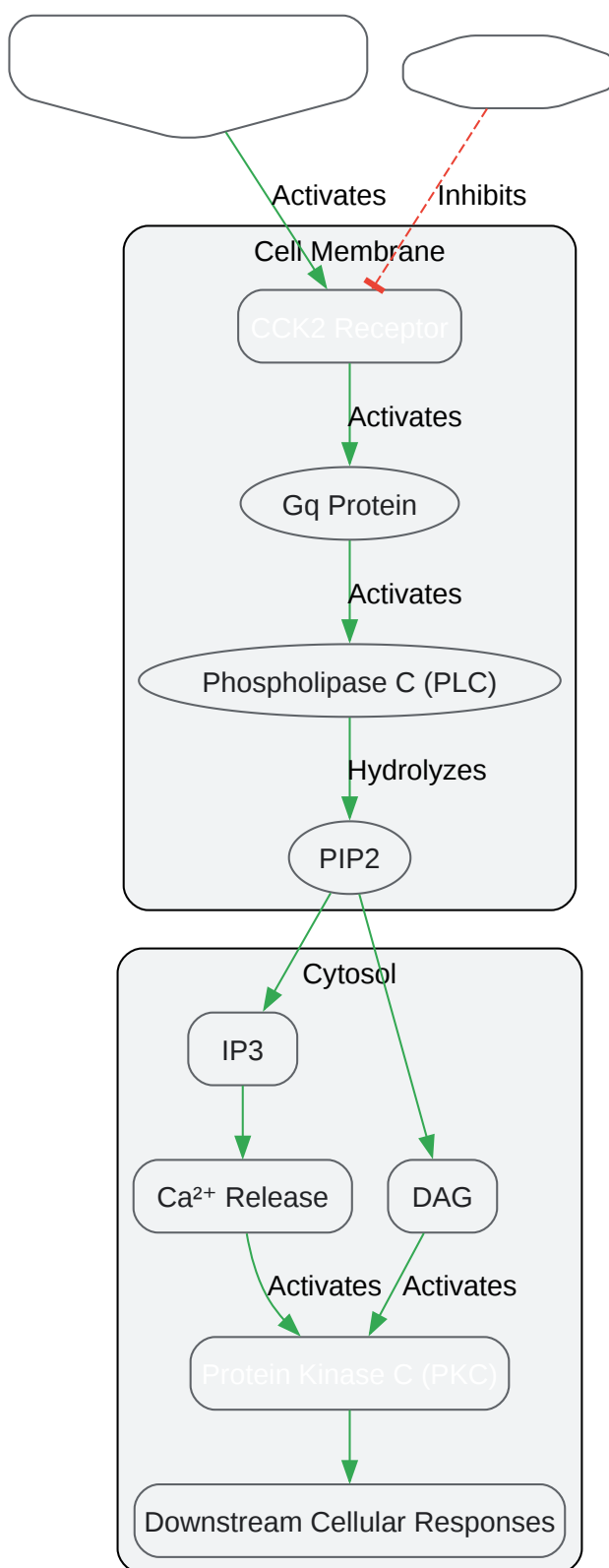
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Caption: Workflow for the safe disposal of **L-365260** waste.

L-365260 Mechanism of Action: CCK2 Receptor Antagonism

L-365260 exerts its biological effects by selectively antagonizing the cholecystokinin 2 (CCK2) receptor, a G protein-coupled receptor (GPCR). The binding of agonists like gastrin or cholecystokinin (CCK) to the CCK2 receptor typically activates the Gq alpha subunit of the associated G protein. This initiates a signaling cascade that results in various physiological responses. **L-365260** competitively binds to the receptor, preventing this activation.

The diagram below illustrates the canonical signaling pathway of the CCK2 receptor, which is inhibited by **L-365260**.



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Caption: CCK2 receptor signaling pathway inhibited by **L-365260**.

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References

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- 2. vumc.org [vumc.org]
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- To cite this document: BenchChem. [Safe Disposal of L-365260: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1673720#l-365260-proper-disposal-procedures>]

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